An In-depth Technical Guide to 2-[(METHYLAMINO)METHYL]PYRIDINE

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-[(METHYLAMINO)METHYL]PYRIDINE*
CAS No.:	*21035-59-6*
Cat. No.:	*B151154*

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Abstract

2-[(Methylamino)methyl]pyridine, also known by its IUPAC name N-methyl-1-(pyridin-2-yl)methanamine, is a heterocyclic amine that serves as a crucial building block in the synthesis of various pharmaceutical compounds. Its structural motif, featuring a pyridine ring linked to a secondary amine through a methylene bridge, imparts specific chemical properties that make it a valuable intermediate in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral characterization of **2-[(methylamino)methyl]pyridine**. It is intended to be a resource for researchers and professionals engaged in drug discovery and development, offering detailed experimental protocols and a summary of its role as a synthetic precursor to biologically active molecules.

Chemical and Physical Properties

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2-[(Methylamino)methyl]pyridine (CAS No. 21035-59-6) is a colorless liquid at room temperature.[1] Its key chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	$C_7H_{10}N_2$	[1][2]
Molecular Weight	122.17 g/mol	[1][2]
CAS Number	21035-59-6	[1]
Appearance	Colorless liquid	[1]
Melting Point	64 °C	[3]
Boiling Point	78-80 °C at 10 Torr	[1]
Density	0.994 g/mL at 25 °C	[4]
Refractive Index (n20/D)	1.524	[4]
Flash Point	82.2 °C (180.0 °F)	[4]
pKa	pK_1: 2.92 (+2); pK_2: 8.82 (+1) (at 30 °C)	[1]
Synonyms	N-Methylpyridine-2-methanamine, methyl(2-pyridylmethyl)amine, 2-(N-methylaminomethyl)pyridine	[1][5]

Synthesis of 2-[(Methylamino)methyl]pyridine

The synthesis of **2-[(methylamino)methyl]pyridine** is most commonly achieved through the reductive amination of pyridine-2-carbaldehyde with methylamine. This two-step process involves the initial formation of a Schiff base (imine), followed by its reduction to the corresponding secondary amine.

Experimental Protocol

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This protocol details the synthesis of **2-[(methylamino)methyl]pyridine** from pyridine-2-carbaldehyde.[1]

Materials:

- Pyridine-2-carbaldehyde (10.7 g, 100 mmol)
- Benzene (60 mL)
- Methylamine gas
- Ethanol (40 mL)
- Sodium borohydride ($NaBH_4$) (5.7 g)
- 0.5N Hydrochloric acid
- 1M Sodium bicarbonate solution
- Dichloromethane

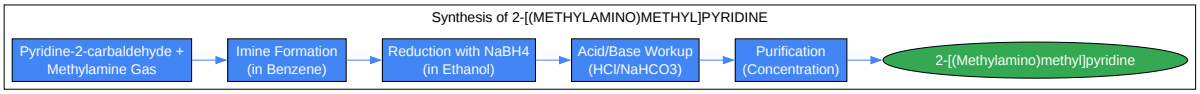
Procedure:

- Imine Formation: Dissolve 10.7 g (100 mmol) of pyridine-2-carbaldehyde in 60 mL of benzene in a suitable reaction vessel. Bubble methylamine gas through the solution for 2 hours. After the reaction is complete, remove the benzene by distillation under reduced pressure. Dissolve the resulting residue in 40 mL of ethanol.
- Reduction: To the ethanolic solution of the imine, add 5.7 g of sodium borohydride in portions while stirring. Continue to stir the reaction mixture at room temperature for 8 hours.
- Workup: Slowly add 0.5N hydrochloric acid to the reaction mixture to adjust the pH to approximately 6. Add 300 mL of dichloromethane and transfer the mixture to a separatory funnel. Wash the organic layer three times with 1M sodium bicarbonate solution (pH 10).
- Purification: Combine the organic layers and concentrate under reduced pressure to yield the final product, **2-[(methylamino)methyl]pyridine**. The reported yield for this procedure is 85% (10.4 g).[1]

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Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **2-[(methylamino)methyl]pyridine**.



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Synthetic workflow for **2-[(methylamino)methyl]pyridine**.

Spectral Data

The characterization of **2-[(methylamino)methyl]pyridine** is confirmed through various spectroscopic methods.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of the synthesized product in $CDCl_3$ shows the following characteristic peaks:[1]

- δ 8.5 (d, 1H): Proton on the pyridine ring, ortho to the nitrogen.
- δ 7.6 (t, 1H): Proton on the pyridine ring, para to the nitrogen.
- δ 7.3 (d, 1H): Proton on the pyridine ring, meta to the nitrogen.
- δ 7.1 (t, 1H): Proton on the pyridine ring, meta to the substituent.
- δ 3.9 (s, 2H): Methylene protons ($-CH_2-$).
- δ 2.5 (s, 3H): Methyl protons ($-CH_3$).
- δ 2.1 (s, 1H): Amine proton (-NH-).

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Other Spectroscopic Data

While detailed IR and mass spectrometry data are not readily available in the public domain, commercial suppliers of **2-[(methylamino)methyl]pyridine** (CAS 21035-59-6) typically provide this information upon request.[6][7] These spectra are essential for confirming the molecular structure and purity of the compound.

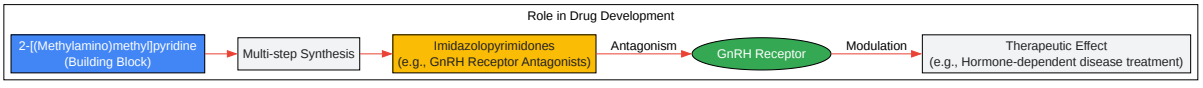
Role in Drug Development

2-[(Methylamino)methyl]pyridine is primarily utilized as a synthetic intermediate in the development of more complex, biologically active molecules. Its chemical structure allows for further functionalization at the secondary amine, making it a versatile building block for creating libraries of compounds for drug screening.

Precursor to GnRH Receptor Antagonists

A notable application of **2-[(methylamino)methyl]pyridine** is in the synthesis of imidazolopyrimidones, which have been investigated as gonadotropin-releasing hormone (GnRH) receptor antagonists.[1][2] GnRH receptor antagonists are used in the treatment of hormone-dependent diseases such as prostate cancer, endometriosis, and uterine fibroids.

The following diagram illustrates the role of **2-[(methylamino)methyl]pyridine** as a building block in the synthesis of these potential therapeutic agents.



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Role of **2-[(methylamino)methyl]pyridine** in synthesis.

Safety Information

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2-[(Methylamino)methyl]pyridine is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, may cause serious eye damage, and may cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-[(Methylamino)methyl]pyridine is a valuable and versatile intermediate in organic and medicinal chemistry. Its well-defined synthesis and reactive secondary amine functionality make it an important precursor for the development of novel therapeutic agents, particularly in the area of hormone-related disorders. This technical guide provides essential information for its synthesis, characterization, and application, serving as a foundational resource for researchers in the field.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-[(METHYLAMINO)METHYL]PYRIDINE]. BenchChem, [2026]. [Online PDF]. Available at:

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